

Part 1: Executive Summary & Critical Safety Advisory

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Compound of Interest

Compound Name: Cgp 35949
CAS No.: 111130-13-3
Cat. No.: B1668496

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Subject Clarification: Extensive database verification indicates that "**CGP 35949**" is likely a typographic error. Based on the nomenclature and application context (rodent dosage), the intended compound is almost certainly CGP 35348 (a widely used, centrally active GABA-B receptor antagonist).

CRITICAL SAFETY WARNING: There is a remote possibility the user intended CGP 37849 (a competitive NMDA antagonist).

- CGP 35348 (GABA-B): Effective rodent dose range is 100–900 mg/kg (i.p.).[\[1\]](#)[\[2\]](#)
- CGP 37849 (NMDA): Effective rodent dose range is 1–10 mg/kg (i.p.).[\[3\]](#)
- Risk: Administering an NMDA antagonist at GABA-B antagonist dosages (e.g., 100 mg/kg of CGP 37849) would be lethal. Verify your vial label immediately before proceeding. This guide focuses on CGP 35348.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

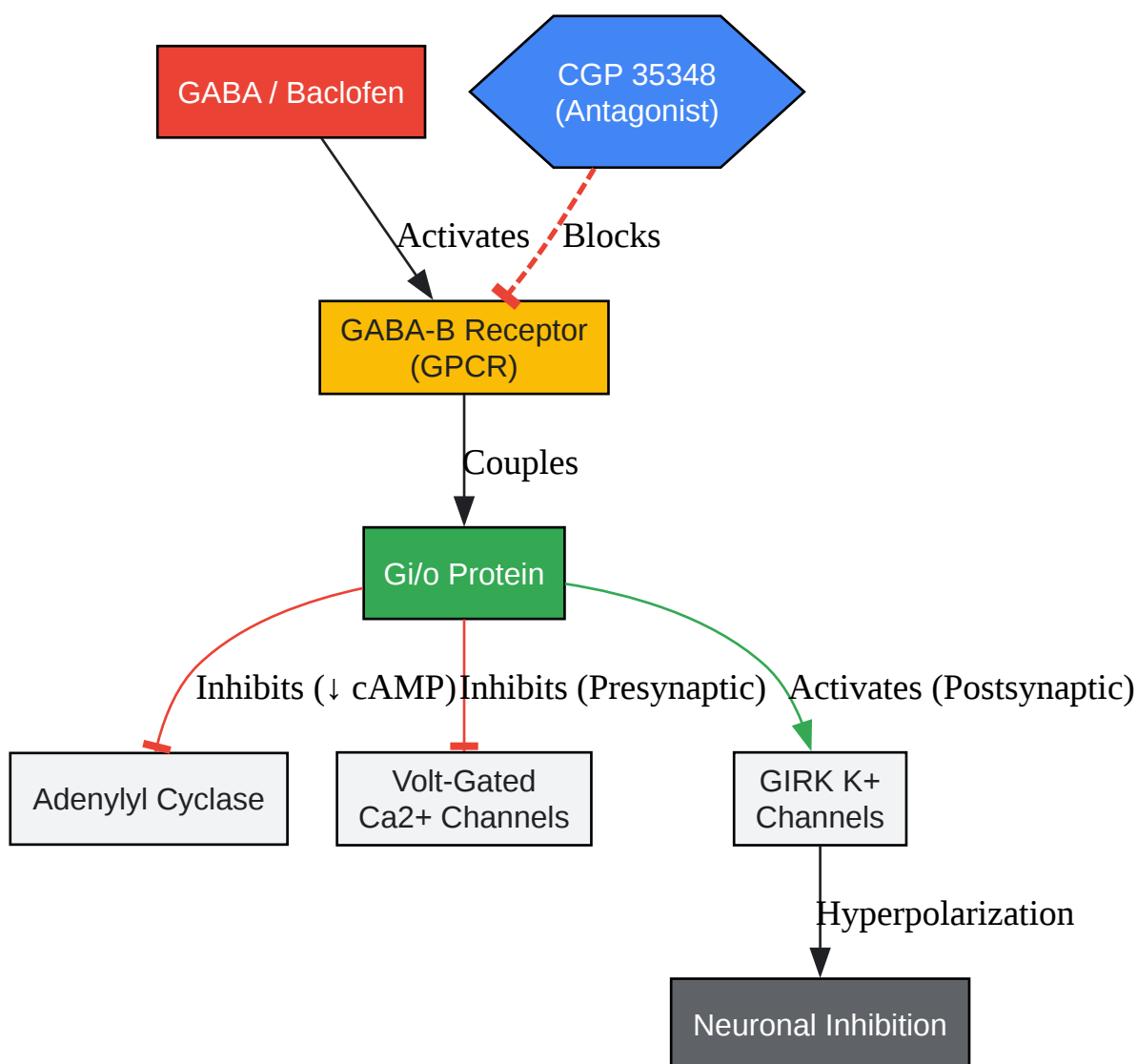
Part 2: Scientific Background & Mechanism[\[4\]](#)[\[5\]](#)

CGP 35348 (3-amino-propyl-diethoxymethyl-phosphinic acid) is a selective, competitive antagonist at GABA-B receptors. Unlike GABA-A receptors (ion channels), GABA-B receptors are G-protein coupled receptors (GPCRs) that mediate slow, prolonged inhibition.

Mechanism of Action

CGP 35348 blocks the binding of GABA to the GABA-B receptor, preventing the activation of G_{i/o} proteins. This blockade results in:

- Presynaptic: Prevention of Ca²⁺ channel inhibition (enhancing neurotransmitter release).
- Postsynaptic: Prevention of G-protein coupled Inwardly Rectifying Potassium (GIRK) channel activation (preventing hyperpolarization).



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Figure 1: Mechanism of Action. CGP 35348 competitively inhibits the GABA-B receptor, preventing the downstream modulation of Adenylyl Cyclase, Calcium channels, and Potassium channels.

Part 3: Effective Dosage & Pharmacokinetics

CGP 35348 is hydrophilic and has relatively low affinity (

) compared to newer antagonists like CGP 55845. Consequently, high systemic doses are required to cross the Blood-Brain Barrier (BBB) and achieve receptor occupancy.

Table 1: Recommended Dosage Ranges (Rat/Mouse)

Application	Route	Dosage Range	Pre-treatment Time	Key Outcome
Cognitive Enhancement	i.p.	100 – 300 mg/kg	30–60 min	Improved spatial learning (Morris Water Maze) [2].
Absence Epilepsy	i.p.	100 – 900 mg/kg	30 min	Blockade of spike-wave discharges (dose-dependent) [1].
Sleep Modulation	i.p.	100 – 300 mg/kg	30 min	Increased REM sleep duration; reduced latency [1].
Locomotor Activity	i.p.	400 mg/kg	30 min	Reversal of Baclofen/GHB induced sedation [4].

Note: Doses below 50 mg/kg (i.p.) are generally ineffective for central behavioral measures due to poor BBB penetration.

Part 4: Detailed Experimental Protocol

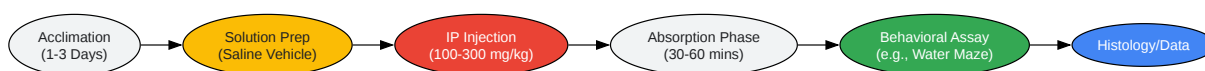
A. Preparation of Stock Solution

- Solubility: CGP 35348 is highly water-soluble (unlike CGP 55845 which requires DMSO).
- Vehicle: 0.9% Physiological Saline (NaCl).

Step-by-Step:

- Calculate Requirements: For a 300g rat at 100 mg/kg, you need 30 mg of drug.
- Concentration Strategy: Aim for an injection volume of 1–2 mL/kg to minimize stress.
 - Target: 100 mg/mL stock solution.
 - Example: Dissolve 100 mg CGP 35348 in 1 mL of 0.9% sterile saline.
- Vortex: Vortex for 30 seconds until clear. No heating is usually required.
- pH Check: Ensure pH is near neutral (7.0–7.4). Adjust if necessary, though saline usually buffers sufficiently.
- Sterilization: Pass through a 0.22 μ m syringe filter if using for chronic survival surgery; not strictly necessary for acute terminal experiments.

B. Administration Workflow (Intraperitoneal)



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Figure 2: Experimental Timeline. The 30-60 minute wait period is critical for the hydrophilic compound to penetrate the CNS.

- Weigh Animal: Accurate weight is crucial for high-dose compounds.

- Injection: Administer i.p. in the lower right quadrant of the abdomen to avoid the cecum.
- Latency Period: Return animal to home cage for 30–60 minutes.
 - Why? CGP 35348 has a slower onset of central action compared to lipophilic drugs. Testing too early (e.g., 10 mins) will result in false negatives.
- Behavioral Testing: Perform assay (e.g., Rotarod, Open Field, EEG recording).
- Washout: The half-life is relatively short; effects typically dissipate within 4–6 hours [1].

Part 5: Troubleshooting & Controls

Observation	Probable Cause	Corrective Action
No Behavioral Effect	Dose too low (BBB issue).	Increase dose to 200–400 mg/kg. Ensure 30+ min pre-treatment.[1]
Seizures/Convulsions	WRONG DRUG.	You may have used CGP 37849 (NMDA antagonist) or picrotoxin. Stop immediately.
Sedation	Off-target effects or stress.	Handle animals gently. Verify vehicle control does not cause sedation.
Precipitate in Syringe	Saturation.	Warm solution to 37°C. Ensure concentration does not exceed solubility limits (~100 mg/mL).

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